

An In-Depth Technical Guide to Ethyl 4,4-difluorocyclohexanecarboxylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 4,4-difluorocyclohexanecarboxylate

Cat. No.: B063153

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **Ethyl 4,4-difluorocyclohexanecarboxylate**, a key fluorinated organic compound. It serves as a vital intermediate in complex chemical syntheses, particularly within the pharmaceutical industry.^[1] The introduction of fluorine atoms significantly influences the molecule's electronic properties, enhancing its reactivity for specific synthetic transformations.^{[1][2]} This makes it a valuable building block in drug discovery and development.^[1]

Molecular Structure and Properties

Ethyl 4,4-difluorocyclohexanecarboxylate (CAS Number: 178312-47-5) is a derivative of cyclohexane containing a geminal difluoro substitution at the C4 position and an ethyl ester group.^{[3][4]} Its unique difluoro-substituted structure makes it a sought-after component for creating novel molecules with specific therapeutic properties.^[1] The compound typically appears as a colorless to yellowish liquid or oil.^{[2][3][5][6]}

The physicochemical properties of **Ethyl 4,4-difluorocyclohexanecarboxylate** are summarized in the table below for easy reference and comparison.

Property	Value
CAS Number	178312-47-5[1][3][4][7]
Molecular Formula	C ₉ H ₁₄ F ₂ O ₂ [4][7][8]
Molecular Weight	192.21 g/mol [3][4][7][8]
IUPAC Name	ethyl 4,4-difluorocyclohexane-1-carboxylate[3][4]
Density	1.10 ± 0.1 g/cm ³
Boiling Point	84-86 °C (at 8 mmHg)[4][5]
Physical Form	Liquid / Colorless Oil[3][6]
SMILES	CCOC(=O)C1CCC(CC1)(F)F[4][8]
InChI Key	HZZDWLBBNSDYQM-UHFFFAOYSA-N[3][4][8]

Experimental Protocols

A common method for the synthesis of **Ethyl 4,4-difluorocyclohexanecarboxylate** involves the fluorination of a ketone precursor. The following protocol is based on the conversion of ethyl 4-oxocyclohexanecarboxylate.

Objective: To synthesize **Ethyl 4,4-difluorocyclohexanecarboxylate** via fluorination of the corresponding ketone using diethylaminosulfur trifluoride (DAST).

Materials:

- Ethyl 4-oxocyclohexanecarboxylate (5 g, 29 mmol)
- Diethylaminosulfur trifluoride (DAST) (7.7 mL)
- Carbon tetrachloride (CCl₄) (75 mL)
- Water (H₂O)
- Anhydrous sodium sulfate (Na₂SO₄)

- Standard laboratory glassware and stirring apparatus

Procedure:

- **Reaction Setup:** In a suitable reaction vessel, dissolve diethylaminosulfur trifluoride (DAST) in 75 mL of carbon tetrachloride (CCl₄). Cool the solution to 0 °C using an ice bath.
- **Addition of Reactant:** Slowly add ethyl 4-oxocyclohexanecarboxylate (5 g, 29 mmol) dropwise to the cooled DAST solution.
- **Reaction:** Once the addition is complete, allow the reaction mixture to warm to room temperature and stir for 16 hours.
- **Workup:** After 16 hours, quench the reaction by the slow and cautious addition of water. Separate the organic phase from the aqueous phase.
- **Purification:** Wash the separated organic phase with water. Dry the organic layer over anhydrous sodium sulfate (Na₂SO₄).
- **Isolation:** Purify the crude product by distillation to yield **Ethyl 4,4-difluorocyclohexanecarboxylate** as a colorless oil (4.2 g, 71% yield).^[6]

Visualizations

The following diagrams illustrate the molecular structure and a key synthetic application of **Ethyl 4,4-difluorocyclohexanecarboxylate**.

Caption: Molecular structure of **Ethyl 4,4-difluorocyclohexanecarboxylate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbino.com [nbino.com]

- 2. benchchem.com [benchchem.com]
- 3. Ethyl 4,4-difluorocyclohexanecarboxylate | 178312-47-5 [sigmaaldrich.com]
- 4. Ethyl 4,4-difluorocyclohexanecarboxylate, 97%, Thermo Scientific Chemicals | Fisher Scientific [fishersci.ca]
- 5. chembk.com [chembk.com]
- 6. ETHYL 4,4-DIFLUOROCYCLOHEXANECARBOXYLATE | 178312-47-5 [chemicalbook.com]
- 7. scbt.com [scbt.com]
- 8. GSRS [gsrs.ncats.nih.gov]
- To cite this document: BenchChem. [An In-Depth Technical Guide to Ethyl 4,4-difluorocyclohexanecarboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b063153#ethyl-4-4-difluorocyclohexanecarboxylate-molecular-structure-and-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com